

Application Notes & Protocols for 9,10-Dihydrolysergol: A Guide for Researchers

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Compound of Interest

Compound Name: 9,10-Dihydrolysergol

CAS No.: 18051-16-6

Cat. No.: B022041

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Foreword: The Scientific Context of 9,10-Dihydrolysergol

9,10-Dihydrolysergol, a semi-synthetic derivative of the ergot alkaloid lysergol, represents a fascinating scaffold for neuropharmacological and medicinal chemistry research. As a member of the ergoline family, it shares a structural backbone with numerous clinically significant compounds used in the treatment of migraines, Parkinson's disease, and hyperprolactinemia. [1][2] The hydrogenation of the 9,10-double bond in the lysergol structure modifies its conformational flexibility and electronic properties, which can translate into a unique pharmacological profile at various G-protein coupled receptors (GPCRs), particularly within the serotonin (5-HT) and dopamine (D) receptor families. [2][3]

This guide is designed for researchers, scientists, and drug development professionals. It moves beyond a simple recitation of facts to provide a comprehensive, experience-driven framework for the synthesis, characterization, and biological evaluation of **9,10-Dihydrolysergol**. Each protocol is presented not merely as a series of steps, but as a system of inquiry, with an emphasis on the underlying scientific principles and the causal relationships

that dictate experimental choices. Our objective is to empower researchers to not only reproduce these methods but also to innovate upon them.

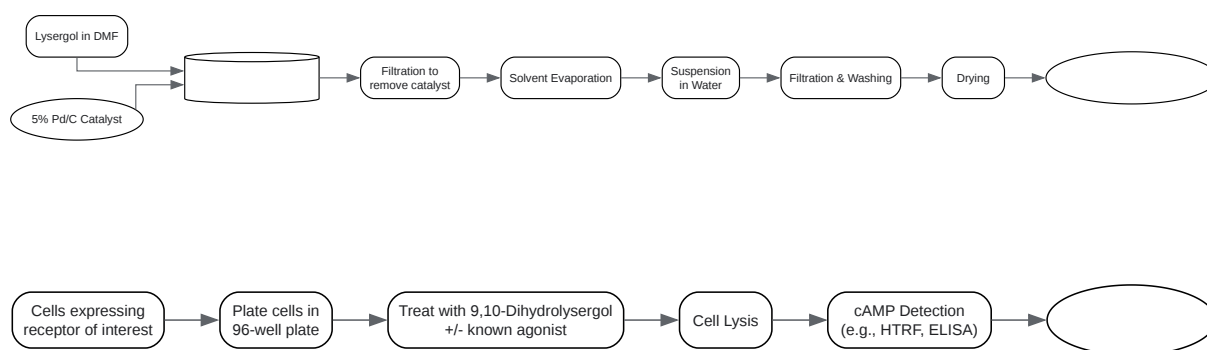
Section 1: Synthesis and Purification of 9,10-Dihydrolysergol

The most common and efficient route to **9,10-Dihydrolysergol** begins with the commercially available ergot alkaloid, lysergol. The core of the synthesis is the selective reduction of the Δ -9,10 double bond.

Rationale for Synthetic Strategy

The chosen method is a catalytic hydrogenation, which is a well-established, high-yielding, and scalable method for the reduction of alkenes.[1] The use of a palladium on carbon (Pd/C) catalyst is standard for this type of transformation, offering high efficiency and relative ease of handling. Dimethylformamide (DMF) is selected as the solvent due to the good solubility of lysergol and its high boiling point, which allows the reaction to be conducted at an elevated temperature to improve reaction kinetics.[1]

Experimental Workflow for Synthesis



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Sources

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